

4'-Methoxy-3-(4-methylphenyl)propiophenone

CAS number

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Compound of Interest

Compound Name: 4'-Methoxy-3-(4-methylphenyl)propiophenone

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Technical Guide on 4'-Methoxypropiophenone

Disclaimer: Publicly available scientific literature and chemical databases lack information on the specific compound **4'-Methoxy-3-(4-methylphenyl)propiophenone**, including its CAS number and experimental data. Therefore, this technical guide focuses on the closely related and well-documented compound, 4'-Methoxypropiophenone (CAS Number: 121-97-1).

This guide provides an in-depth overview of 4'-Methoxypropiophenone, intended for researchers, scientists, and professionals in drug development. It covers the compound's chemical and physical properties, a detailed experimental protocol for its synthesis, and its known applications.

Core Compound: 4'-Methoxypropiophenone

CAS Number: 121-97-1[1][2]

Physicochemical Properties

The quantitative properties of 4'-Methoxypropiophenone are summarized in the table below, compiled from various chemical data sources.

Property	Value	References
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][2]
Molecular Weight	164.20 g/mol	[1]
Appearance	Clear colorless to amber liquid / White crystal	[2][3]
Melting Point	27-29 °C	[1][2]
Boiling Point	273-275 °C	[1][2]
Density	0.937 g/mL at 25 °C	[1][2]
Refractive Index (n _{20/D})	1.5465	[1][2]
Flash Point	61 °C (141.8 °F) - closed cup	[1]
Solubility	Soluble in chloroform and ethyl acetate. Sparingly soluble in water.	[2][3][4]

Synthesis of 4'-Methoxypropiophenone

4'-Methoxypropiophenone is commonly synthesized via a Friedel-Crafts acylation reaction. The following protocol is based on established chemical synthesis methods.

Experimental Protocol: Friedel-Crafts Acylation

Materials:

- Anisole (C₇H₈O)
- Propionyl chloride (C₃H₅ClO)
- Anhydrous aluminum chloride (AlCl₃)
- 1,2-Dichloroethane (as solvent)
- Hydrochloric acid (HCl), concentrated

- Sodium hydroxide (NaOH), 2% solution
- Ice
- Water

Equipment:

- Round-bottom flask equipped with a stirrer, thermometer, condenser, and dropping funnel
- Separatory funnel
- Distillation apparatus

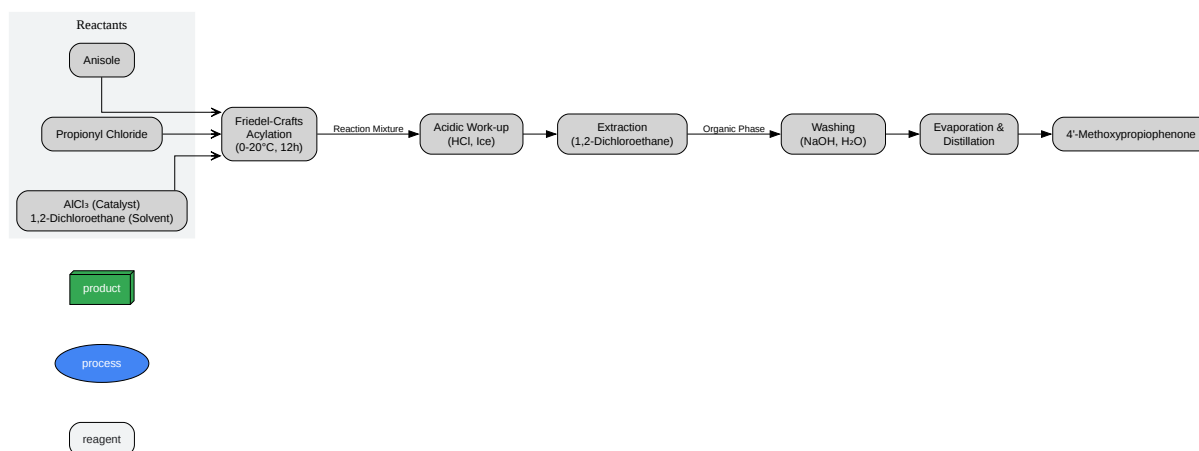
Procedure:

- **Reaction Setup:** In a round-bottom flask fitted with the necessary apparatus, add 525 ml of 1,2-dichloroethane and 209 g of anhydrous aluminum chloride.
- **Addition of Acyl Chloride:** Cool the mixture to 0 °C using an ice bath. Slowly add 127 g of propionyl chloride through the dropping funnel over a period of 75 minutes, ensuring the temperature is maintained between 0-5 °C.
- **Addition of Anisole:** After the addition is complete, allow the reaction mixture to warm to 18 °C. Then, add 141.6 g of anisole over 2 hours while maintaining the temperature at 20 °C.
- **Reaction Time:** Let the mixture stand for 12 hours to allow the reaction to proceed to completion.
- **Work-up:** Pour the reaction product into a mixture of 800 g of ice, 130 ml of water, and 130 ml of concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the aqueous phase and extract it twice with 250 ml portions of 1,2-dichloroethane.
- **Washing:** Combine the organic phases and wash them three times with 200 ml portions of a 2% sodium hydroxide solution, followed by a wash with 250 ml of water.

- Purification: Remove the solvent (1,2-dichloroethane) by evaporation under vacuum. The resulting residue is then purified by distillation over a 25 cm column to yield pure 4'-methoxypropiophenone.

Experimental Workflow Diagram

The synthesis of 4'-Methoxypropiophenone can be visualized as the following workflow:



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Caption: Workflow for the synthesis of 4'-Methoxypropiofenone.

Biological Activity and Applications

4'-Methoxypropiofenone is primarily utilized as a chemical intermediate in various industrial syntheses.[3]

- **Pharmaceutical Synthesis:** It serves as a key building block in the production of various pharmaceutical compounds.[3]
- **Fragrance and Flavoring:** The compound is a precursor in the synthesis of agents used in the cosmetic and food industries.
- **Organic Synthesis:** It is a versatile reagent for creating more complex molecules in chemical research.[3]

While one source suggests potential anticancer activity for 4'-Methoxypropiofenone, this claim is not substantiated with detailed experimental data or citations in the available literature. [5] Currently, there are no documented studies detailing its specific mechanism of action or its effects on biological signaling pathways. Further research is required to elucidate any potential pharmacological activities.

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